

Application Notes and Protocols: 8-Cyclohexadecen-1-one in Fragrance Formulation

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Compound of Interest

Compound Name: 8-Cyclohexadecen-1-one

Cat. No.: B8120503

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Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

8-Cyclohexadecen-1-one, a macrocyclic musk, is a key synthetic fragrance ingredient valued for its persistent, warm, and powdery musk odor profile. It is known commercially under trade names such as Globanone® and Animusk®. This compound is extensively utilized in fine perfumery, personal care products, and fabric care to impart a substantive and elegant musk character. Its molecular structure, characterized by a large carbon ring, contributes to its low volatility and high substantivity on various substrates, making it an effective fixative in fragrance compositions. This document provides detailed application notes and experimental protocols for the evaluation and use of **8-Cyclohexadecen-1-one** in fragrance formulations.

Physicochemical and Olfactory Properties

A comprehensive understanding of the physicochemical and olfactory properties of **8-Cyclohexadecen-1-one** is essential for its effective application in fragrance formulations.

Table 1: Physicochemical Properties of **8-Cyclohexadecen-1-one**

Property	Value	Reference
Chemical Name	(8E)-cyclohexadec-8-en-1-one	[1]
CAS Number	3100-36-5	[1][2]
Molecular Formula	C ₁₆ H ₂₈ O	[1][2]
Molecular Weight	236.39 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[3]
Odor Profile	Powerful, powdery musk	[4]
Vapor Pressure	0.000250 mmHg @ 25.00 °C (estimated)	
LogP (o/w)	5.6 (estimated)	[1][2]
Solubility	Soluble in organic solvents such as ethanol	

Table 2: Olfactory Characteristics and Recommended Use Levels of **8-Cyclohexadecen-1-one**

Parameter	Description / Value	Reference
Odor Type	Musk	[4]
Odor Description	A powerful and powdery musk note.	[4]
Odor Threshold	Data not publicly available. Typically in the ng/L range for macrocyclic musks.	
Substantivity	High	
Recommended Use Level	Up to 4.3% in fine fragrances (IFRA Category 4)	[2]
Up to 1.1% in body lotions (IFRA Category 5A)	[2]	
Up to 2.2% in face/body products applied with fingertips (IFRA Category 3)	[2]	

Experimental Protocols

Protocol for Sensory Evaluation of 8-Cyclohexadecen-1-one

Objective: To assess the olfactory characteristics of **8-Cyclohexadecen-1-one** in a simple hydroalcoholic solution.

Materials:

- **8-Cyclohexadecen-1-one**
- Ethanol (perfumery grade, odorless)
- Distilled water
- Glass beakers and stirring rods

- Volumetric flasks and pipettes
- Standard smelling strips
- Odor-free sensory evaluation booths

Procedure:

- **Sample Preparation:** Prepare a 1% solution of **8-Cyclohexadecen-1-one** in ethanol. Further dilutions (e.g., 0.1%, 0.01%) can be prepared to evaluate the odor profile at different concentrations.
- **Panelist Selection:** Select a panel of at least 5 trained sensory assessors with demonstrated olfactory acuity.
- **Evaluation:**
 - Dip a smelling strip into the prepared solution for 2-3 seconds, ensuring the strip is half-immersed.
 - Allow the solvent to evaporate for approximately 10-15 seconds.
 - Present the smelling strip to the panelists in a controlled, odor-free environment.
 - Instruct panelists to evaluate the odor at different time intervals (top note: 0-5 min, heart note: 15-60 min, base note: >2 hours) and record their descriptions of the scent profile.
 - Use a standardized questionnaire for panelists to rate the intensity, pleasantness, and other relevant attributes on a labeled magnitude scale.

Protocol for Stability Testing of 8-Cyclohexadecen-1-one in a Lotion Base

Objective: To evaluate the chemical stability and olfactory integrity of **8-Cyclohexadecen-1-one** in a representative cosmetic formulation under accelerated aging conditions.

Materials:

- **8-Cyclohexadecen-1-one**
- Unfragranced lotion base
- Glass jars with airtight seals
- Stability chambers/ovens set at various temperatures (e.g., 25°C, 40°C)
- pH meter
- Viscometer
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment

Procedure:

- **Sample Preparation:** Incorporate **8-Cyclohexadecen-1-one** into the lotion base at a typical concentration (e.g., 0.5% w/w). Prepare a control sample of the unfragranced lotion base.
- **Storage Conditions:** Store the samples in glass jars under the following conditions:
 - 25°C / 60% Relative Humidity (RH) (Real-time)
 - 40°C / 75% RH (Accelerated)
 - Light exposure (e.g., UV cabinet)
- **Evaluation Schedule:** Evaluate the samples at initial (time 0) and subsequent time points (e.g., 1, 2, 4, 8, and 12 weeks).
- **Analysis:**
 - **Physical Evaluation:** Assess for any changes in color, clarity, and phase separation. Measure pH and viscosity.
 - **Olfactory Evaluation:** A trained sensory panel should evaluate the odor of the fragranced lotion compared to a fresh sample, noting any changes in scent profile or intensity.

- Chemical Analysis: Quantify the concentration of **8-Cyclohexadecen-1-one** in the lotion at each time point using a validated GC-MS method to determine the percentage of degradation.

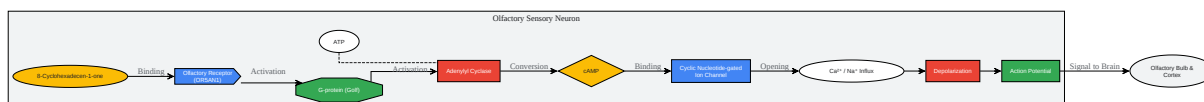
Table 3: Illustrative Stability Data for **8-Cyclohexadecen-1-one** in Lotion at 40°C

Time (Weeks)	Concentration of 8-Cyclohexadecen-1-one (%)	Olfactory Evaluation Notes
0	0.50	Conforms to standard
4	0.49	No significant change
8	0.48	Slight decrease in intensity
12	0.47	Minor off-notes detected

Visualization of Key Processes

Olfactory Signal Transduction Pathway

The perception of musk odorants like **8-Cyclohexadecen-1-one** is initiated by their interaction with specific olfactory receptors (ORs) in the olfactory epithelium. For macrocyclic musks, the human olfactory receptor OR5AN1 has been identified as a key receptor. The binding of the odorant molecule to the receptor triggers a G-protein-coupled signaling cascade, leading to the generation of an action potential that is transmitted to the olfactory bulb and then to higher cortical areas for odor perception.

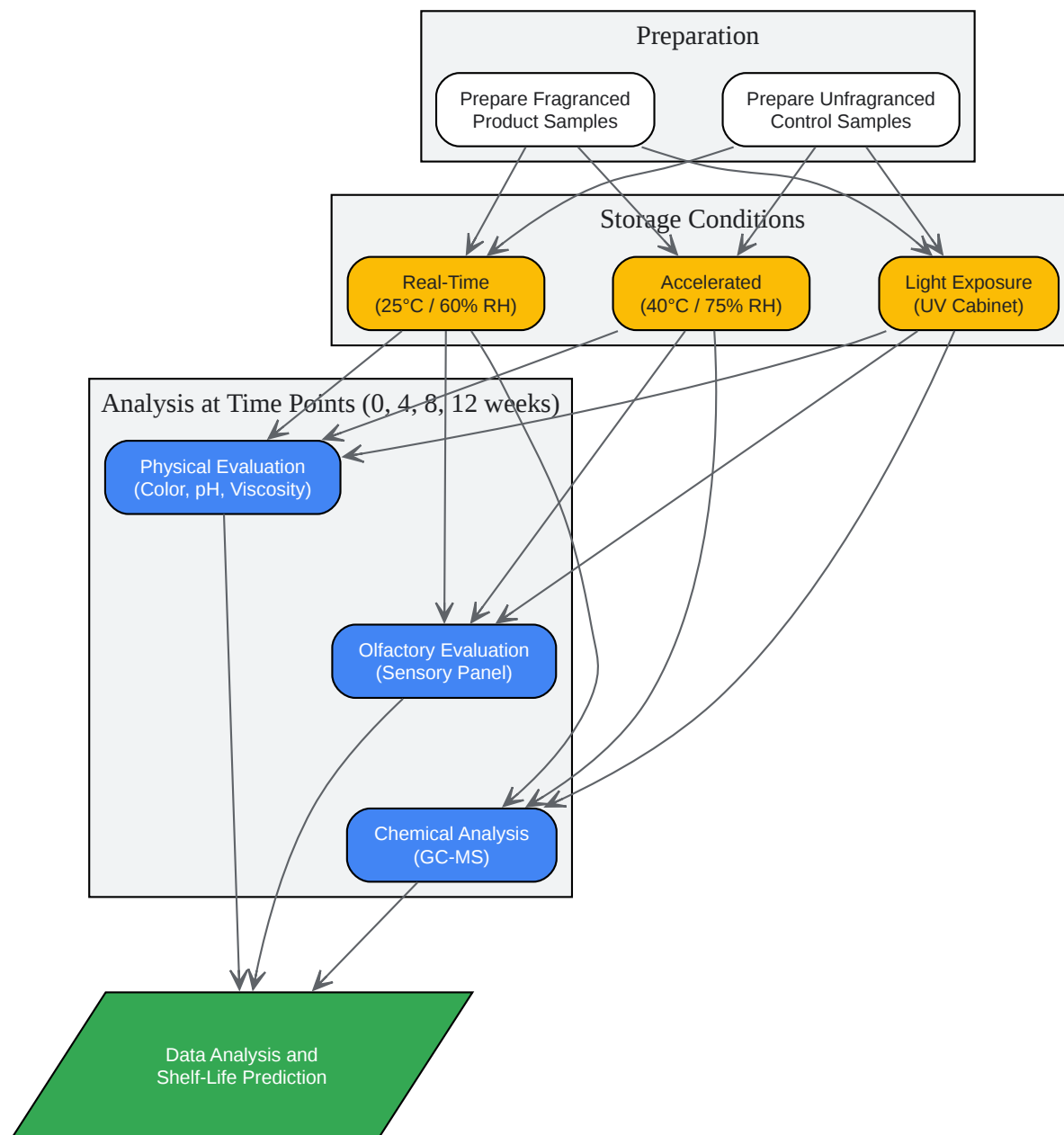


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Caption: Olfactory signal transduction pathway for musk odorants.

Experimental Workflow for Fragrance Stability Testing

A systematic workflow is crucial for obtaining reliable and reproducible stability data for fragrance ingredients in various product bases.

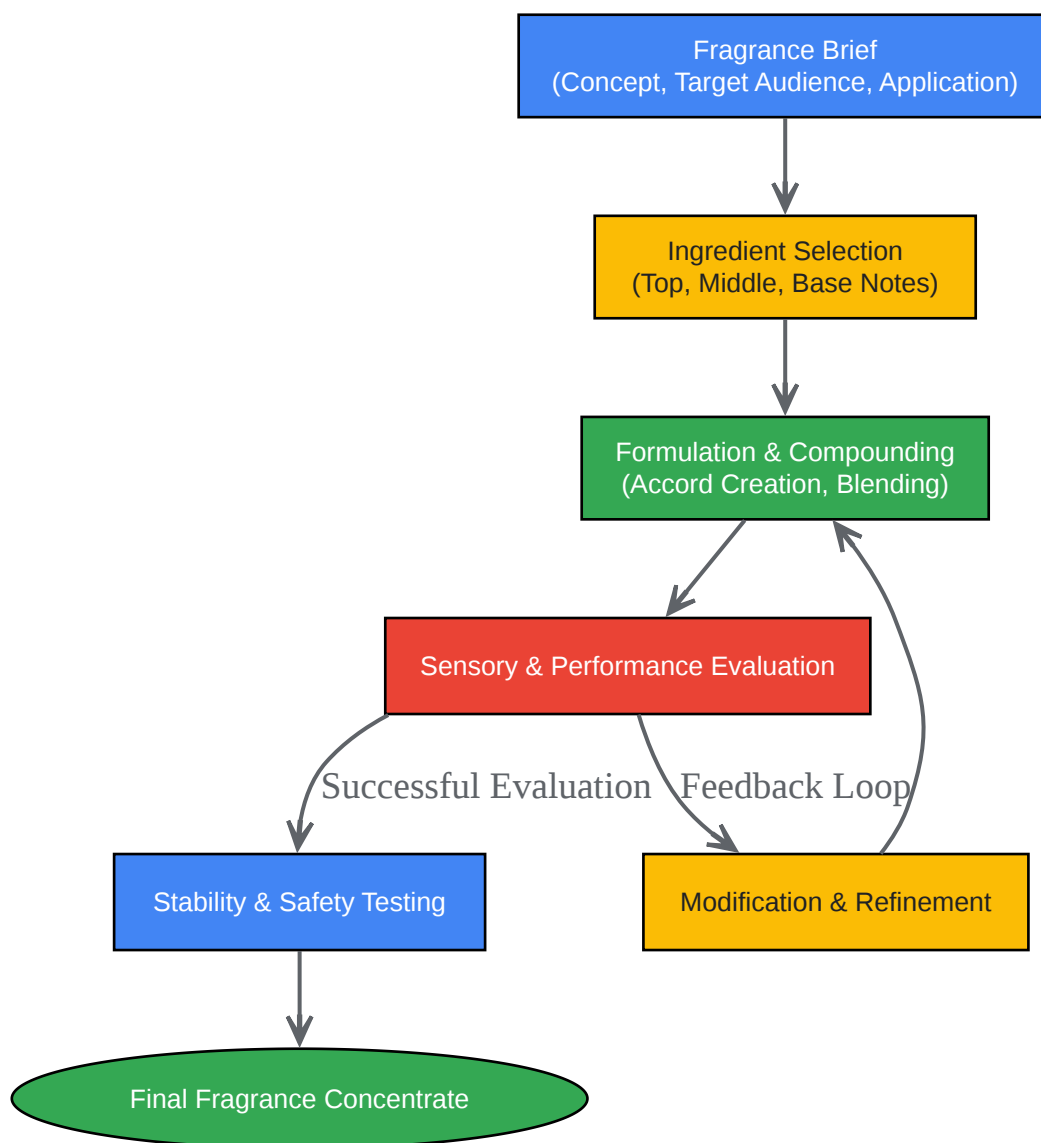


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Caption: Workflow for fragrance stability testing in consumer products.

Logical Relationship in Fragrance Formulation

The creation of a successful fragrance is a multi-step process that involves both artistic and scientific considerations, from the initial concept to the final product.



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Caption: Logical workflow of fragrance formulation.

Conclusion

8-Cyclohexadecen-1-one is a versatile and highly effective macrocyclic musk that plays a crucial role in modern perfumery. Its powerful, yet clean and powdery musk character,

combined with its excellent substantivity, makes it a valuable ingredient for providing warmth, depth, and longevity to a wide range of fragranced products. The protocols and data presented in these application notes provide a framework for the systematic evaluation and application of **8-Cyclohexadecen-1-one**, enabling fragrance chemists and product developers to harness its full potential in creating appealing and high-performing fragrances. Further research into its performance in novel product matrices and its interaction with other fragrance materials will continue to expand its utility in the fragrance industry.

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